

Procuring 4-(4-Carbamoylphenoxy)benzamide for Research: A Technical Guide

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Compound of Interest		
Compound Name:	4-(4- Carbamoylphenoxy)benzamide	
Cat. No.:	B1677814	Get Quote

For researchers, scientists, and drug development professionals seeking to procure **4-(4-Carbamoylphenoxy)benzamide** for their studies, it is important to note that this compound is not readily available from major commercial chemical suppliers. Extensive searches for this specific chemical name and its potential CAS number have not yielded any stock products. This indicates that **4-(4-Carbamoylphenoxy)benzamide** is likely a novel or niche research chemical that requires custom synthesis.

This guide provides a comprehensive overview of the process for obtaining this compound through custom chemical synthesis services, including proposing a chemical structure, identifying suitable vendors, and outlining the typical synthesis and quality control procedures.

Proposed Structure and Chemical Identity

Based on the systematic name "4-(4-Carbamoylphenoxy)benzamide," the following chemical structure is proposed:

Chemical Structure:

Caption: Proposed chemical structure of **4-(4-Carbamoylphenoxy)benzamide**.

Key Identifiers (Predicted):



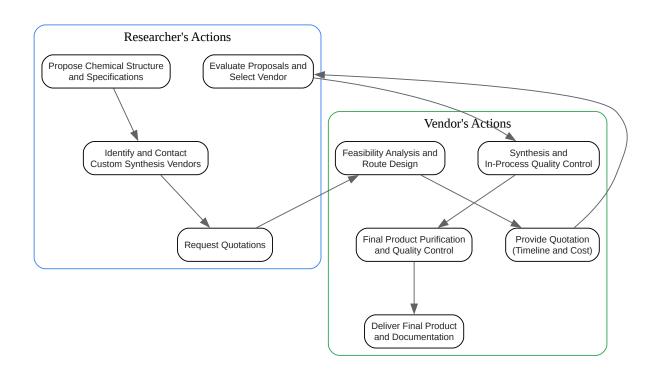
Identifier	Value
Molecular Formula	C14H12N2O3
Molecular Weight	256.26 g/mol
IUPAC Name	4-(4-carbamoylphenoxy)benzamide

Note: As this compound is not listed in major chemical databases, a CAS number has not been assigned.

Custom Chemical Synthesis Workflow

The process of obtaining a non-commercially available compound like **4-(4-Carbamoylphenoxy)benzamide** involves several key steps, from initial inquiry to final product delivery.







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